

Synthesis of 1,1-Dimethylcyclopentane: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dimethylcyclopentane

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This technical guide provides an in-depth overview of the primary synthesis mechanisms for **1,1-dimethylcyclopentane**, a saturated alicyclic hydrocarbon. The content is tailored for an audience with a strong background in organic chemistry, offering detailed experimental protocols, quantitative data, and mechanistic visualizations to support research and development activities.

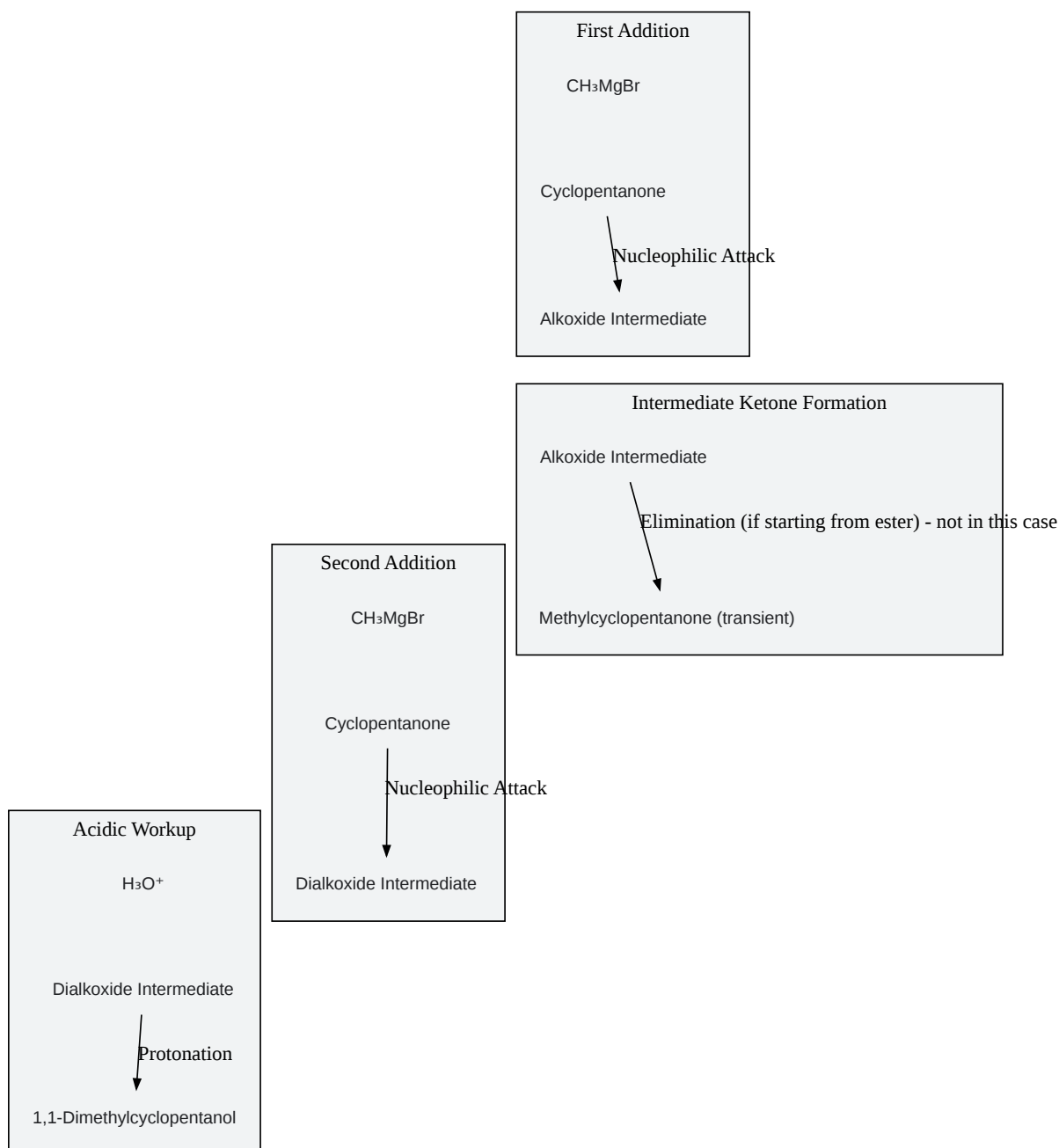
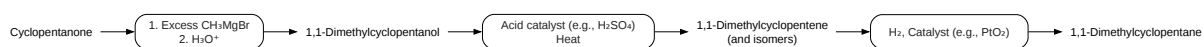
Introduction

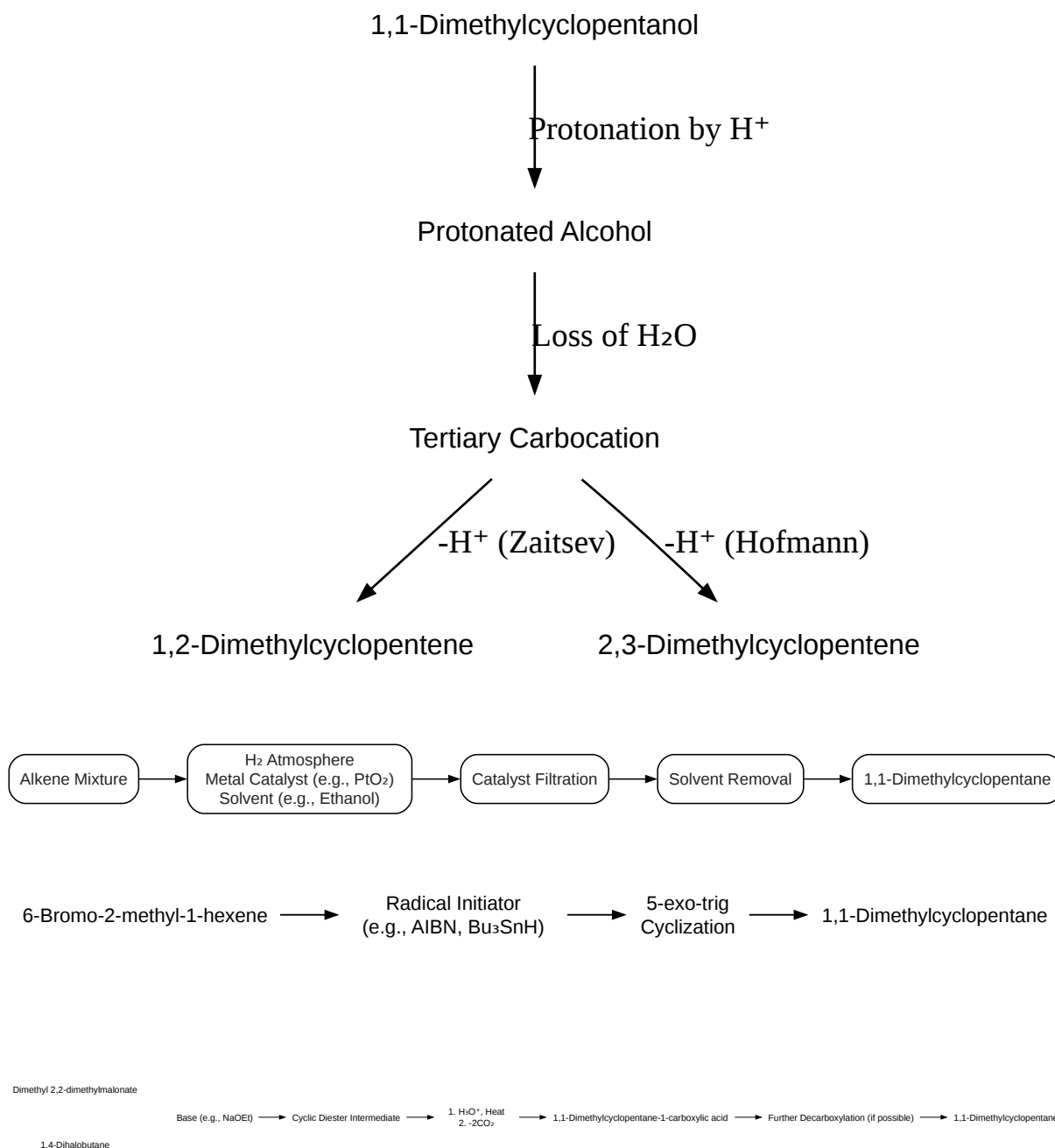
1,1-Dimethylcyclopentane (also known as gem-dimethylcyclopentane) is a seven-carbon cycloalkane with the molecular formula C_7H_{14} .^[1] Its structure, featuring two methyl groups on a single carbon of a cyclopentane ring, makes it a useful building block and reference compound in various chemical applications, including as a solvent and in the study of reaction mechanisms.^[1] This guide will explore the most viable synthetic routes to this compound, with a focus on practical laboratory-scale preparation.

Synthesis Route 1: Grignard Reaction from Cyclopentanone

This is a classic and reliable multi-step synthesis that begins with the readily available starting material, cyclopentanone. The overall transformation involves the formation of a tertiary alcohol via a Grignard reaction, followed by dehydration and subsequent hydrogenation.

Overall Reaction Scheme





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References

- 1. 1,1-Dimethylcyclopentane | C₇H₁₄ | CID 15421 - PubChem [pubchem.ncbi.nlm.nih.gov]
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